

An In-depth Technical Guide to N-(2-iodophenyl)-2-phenylacetamide

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Compound of Interest

Compound Name: *N*-(2-iodophenyl)-2-phenylacetamide

CAS No.: 329937-74-8

Cat. No.: B403130

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(2-iodophenyl)-2-phenylacetamide is a halogenated aromatic amide with a molecular structure that presents significant opportunities for research and development in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its core physicochemical properties, including its molecular weight, alongside validated methods for its synthesis and characterization. By elucidating the causality behind experimental choices and grounding claims in authoritative sources, this document aims to serve as a reliable resource for professionals in the field.

Core Molecular and Physicochemical Properties

A foundational understanding of a compound's properties is paramount for its application in research and development. **N-(2-iodophenyl)-2-phenylacetamide** possesses a unique combination of a phenylacetamide core, known for its presence in various biologically active

molecules, and an ortho-iodinated phenyl ring, which offers a reactive handle for further chemical modifications.

Molecular Identity and Weight

The precise molecular weight is a critical parameter for mass spectrometry, reaction stoichiometry, and overall compound characterization.

Identifier	Value	Source
IUPAC Name	N-(2-iodophenyl)-2-phenylacetamide	-
CAS Number	329937-74-8	
Molecular Formula	C ₁₄ H ₁₂ INO	
Molecular Weight	337.162 g/mol	
Monoisotopic Mass	337.0015 Da	-

The molecular formula C₁₄H₁₂INO indicates the presence of fourteen carbon atoms, twelve hydrogen atoms, one iodine atom, one nitrogen atom, and one oxygen atom. This composition directly corresponds to a molecular weight of approximately 337.16 g/mol .

Structural Representation

The structural formula of **N-(2-iodophenyl)-2-phenylacetamide** is crucial for understanding its chemical reactivity and potential biological interactions.

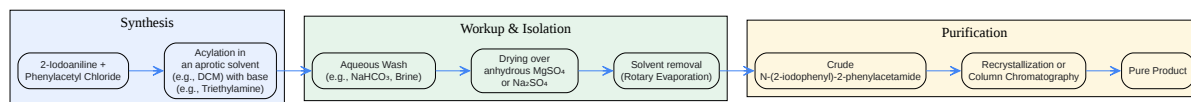
Caption: Chemical structure of **N-(2-iodophenyl)-2-phenylacetamide**.

Synthesis and Purification

The synthesis of **N-(2-iodophenyl)-2-phenylacetamide** is typically achieved through the acylation of 2-iodoaniline with phenylacetyl chloride. This standard amide bond formation is a robust and well-understood reaction in organic chemistry.

Synthetic Workflow

The following diagram outlines the general workflow for the synthesis and subsequent purification of the target compound.



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Caption: Generalized workflow for synthesis and purification.

Detailed Experimental Protocol

This protocol is based on established methods for the N-acylation of anilines.^{[1][2]}

Materials:

- 2-Iodoaniline
- Phenylacetyl chloride
- Anhydrous dichloromethane (DCM)
- Triethylamine or pyridine (as a base)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-iodoaniline (1.0 equivalent) and a suitable base such as

triethylamine (1.2 equivalents) in anhydrous DCM.

- **Addition of Acylating Agent:** Cool the solution to 0 °C using an ice bath. To this stirred solution, add a solution of phenylacetyl chloride (1.1 equivalents) in anhydrous DCM dropwise over 15-30 minutes. The use of a dropping funnel is recommended to control the rate of addition and manage any exotherm.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material (2-iodoaniline) is consumed.
- **Workup:** Upon completion, quench the reaction by adding water or a saturated solution of NaHCO₃. Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated NaHCO₃ solution, water, and finally, brine.^[1]
- **Isolation:** Dry the separated organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.^[1]
- **Purification:** The crude **N-(2-iodophenyl)-2-phenylacetamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) or by flash column chromatography on silica gel to yield the pure compound.^[1]

Analytical Characterization

To confirm the identity and purity of the synthesized **N-(2-iodophenyl)-2-phenylacetamide**, a suite of standard analytical techniques should be employed.

Mass Spectrometry (MS)

Mass spectrometry is indispensable for confirming the molecular weight of the synthesized compound.

Expected Results:

- **Electrospray Ionization (ESI-MS):** In positive ion mode, the spectrum should exhibit a prominent peak corresponding to the protonated molecule [M+H]⁺ at an m/z (mass-to-charge ratio) of approximately 338.0.

- High-Resolution Mass Spectrometry (HRMS): This technique will provide a highly accurate mass measurement, which can be used to confirm the elemental composition of the molecule. The calculated exact mass for $[C_{14}H_{12}INO+H]^+$ is 338.0091.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1H and ^{13}C NMR spectroscopy are powerful tools for elucidating the detailed molecular structure. While specific spectral data for **N-(2-iodophenyl)-2-phenylacetamide** is not widely published, predictions can be made based on the analysis of similar phenylacetamide derivatives.^{[3][4]}

Expected 1H NMR Features:

- A singlet corresponding to the two benzylic protons ($-CH_2-$).
- A broad singlet for the amide proton ($-NH-$).
- A series of multiplets in the aromatic region corresponding to the protons on the two phenyl rings. The substitution pattern on the iodophenyl ring will lead to a distinct splitting pattern.

Expected ^{13}C NMR Features:

- A peak for the carbonyl carbon ($-C=O$) in the range of 165-175 ppm.
- A peak for the benzylic carbon ($-CH_2-$) around 40-50 ppm.
- Multiple signals in the aromatic region (typically 110-150 ppm) corresponding to the fourteen carbon atoms of the phenyl rings. The carbon atom attached to the iodine will have a characteristic chemical shift.

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the key functional groups present in the molecule.

Expected IR Absorption Bands:

- N-H Stretch: A characteristic sharp peak around 3300 cm^{-1} corresponding to the amide N-H bond.

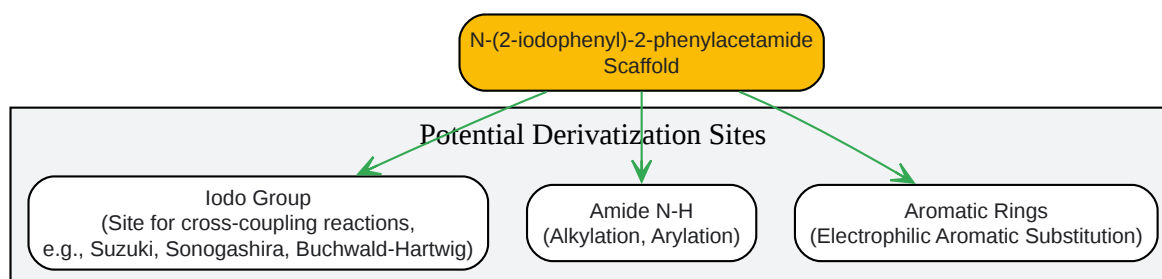
- C=O Stretch: A strong absorption band in the region of 1650-1680 cm^{-1} for the amide carbonyl group.
- C-H Stretches: Aromatic C-H stretching vibrations typically appear just above 3000 cm^{-1} .
- C-N Stretch: Amide C-N stretching can be observed in the 1200-1400 cm^{-1} region.

Potential Applications and Significance

While **N-(2-iodophenyl)-2-phenylacetamide** itself is not extensively studied for its biological activity, the broader class of phenylacetamide derivatives is known to exhibit a wide range of pharmacological properties, including analgesic, anticonvulsant, and anticancer activities.[5][6]

Scaffold for Drug Discovery

The structure of **N-(2-iodophenyl)-2-phenylacetamide** makes it an attractive scaffold for medicinal chemistry.



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Caption: Key reactive sites for derivative library synthesis.

The presence of the iodine atom is particularly significant as it serves as a versatile handle for introducing further chemical diversity through various cross-coupling reactions. This allows for the systematic exploration of the chemical space around the core scaffold to develop novel therapeutic agents.

Precursor in Materials Science

Aromatic amides can be utilized as building blocks for the synthesis of polymers and other advanced materials. The specific substitution pattern of **N-(2-iodophenyl)-2-phenylacetamide** could lead to materials with unique properties.

Conclusion

N-(2-iodophenyl)-2-phenylacetamide is a compound with well-defined physicochemical properties, most notably a molecular weight of 337.162 g/mol . Its synthesis is straightforward, relying on established amide bond formation methodologies. The true value of this molecule lies in its potential as a versatile building block in both medicinal chemistry and materials science. The strategic placement of the iodo-substituent opens up a vast array of possibilities for chemical modification, making it a valuable starting point for the development of novel compounds with tailored properties. This guide provides the foundational knowledge necessary for researchers to confidently incorporate **N-(2-iodophenyl)-2-phenylacetamide** into their research and development programs.

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